

Pyrocatechol: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *pyrocatechol*

Cat. No.: *B3422816*

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An In-depth Examination of its Chemical Identity, Hazards, and Safe Handling Protocols

Introduction

Pyrocatechol, also known as catechol or 1,2-dihydroxybenzene, is a benzenediol with the chemical formula $C_6H_4(OH)_2$.^[1] It presents as a colorless, crystalline solid that tends to discolor upon exposure to air and light.^{[2][3]} This organic compound is a crucial precursor in the synthesis of various pesticides, flavors, and fragrances.^{[1][4]} Given its widespread application in research and development, a thorough understanding of its properties and associated hazards is paramount for the safety of laboratory personnel and the integrity of experimental outcomes. This guide provides a detailed overview of **Pyrocatechol**, focusing on its Chemical Abstracts Service (CAS) number, comprehensive safety data, and best practices for its handling and use in a research setting.

Chemical and Physical Properties

A foundational aspect of working with any chemical is understanding its fundamental properties. **Pyrocatechol** is registered under CAS Number 120-80-9.^{[4][5]} Its key physical and chemical characteristics are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₆ H ₆ O ₂	[4][6]
Molecular Weight	110.11 g/mol	[2][4][5]
Appearance	White to faint beige crystalline solid/powder	[2]
Melting Point	100-105 °C	[2][5]
Boiling Point	245 °C	[2]
Solubility in Water	430 g/L	[5]
Vapor Pressure	13 hPa at 118 °C	[5]
Density	1.37 g/cm ³ at 20 °C	[5]
Flash Point	127 °C (closed cup)	[5]

Hazard Identification and Classification

Pyrocatechol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[3][7] It is crucial for researchers to be intimately familiar with these classifications to implement appropriate safety measures.

GHS Hazard Statements:

- H301 + H311: Toxic if swallowed or in contact with skin.[3][6][7]
- H315: Causes skin irritation.[3][6][7]
- H317: May cause an allergic skin reaction.[3]
- H318: Causes serious eye damage.[3]
- H319: Causes serious eye irritation.[6][7]
- H332: Harmful if inhaled.[3]

- H341: Suspected of causing genetic defects.[3][6][7]
- H350: May cause cancer.[6][7][8]

The associated GHS pictograms that must be displayed on all containers of **pyrocatechol** are:

Pictogram	Hazard
Skull and Crossbones	Acute Toxicity (fatal or toxic)
Health Hazard	Carcinogenicity, Mutagenicity, Reproductive Toxicity, Respiratory Sensitizer, Target Organ Toxicity, Aspiration Toxicity
Exclamation Mark	Irritant (skin and eye), Skin Sensitizer, Acute Toxicity (harmful), Narcotic Effects, Respiratory Tract Irritant

Toxicological Profile and Health Effects

The toxicity of **pyrocatechol** is a significant concern and warrants a detailed examination. The primary routes of exposure are ingestion, dermal contact, and inhalation.[9]

Acute Toxicity:

- Oral: **Pyrocatechol** is toxic if swallowed, with an LD50 of 300 mg/kg in rats.[5][6][10] Ingestion can lead to symptoms such as nausea, vomiting, and spasms.[6]
- Dermal: It is also toxic in contact with skin, with an LD50 of 600 mg/kg in rats and 800 mg/kg in rabbits.[6][9][10] It is rapidly absorbed through the skin.[3]
- Inhalation: Inhalation of dust may cause irritation of the respiratory system, coughing, shortness of breath, headache, and in severe cases, pulmonary edema.[6][11]

Chronic Effects:

- Carcinogenicity: **Pyrocatechol** is classified as a substance that may cause cancer (Carc. 1B).[6][7][8] The International Agency for Research on Cancer (IARC) has classified it as

Group 2B, possibly carcinogenic to humans.[12]

- Mutagenicity: It is suspected of causing genetic defects (Muta. 2).[3][6][7]
- Skin Sensitization: Repeated skin exposure can lead to eczematous dermatitis and allergic skin reactions.[3][12]

Experimental Protocols for Safe Handling and Storage

Adherence to strict protocols is non-negotiable when working with **pyrocatechol** to mitigate the risks of exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

- Eye and Face Protection: Wear chemical safety goggles or a face shield that meets appropriate government standards such as NIOSH (US) or EN 166 (EU).[3]
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber, butyl rubber) tested according to EN 374.[6][7] Gloves must be inspected before use and disposed of properly after handling.[3]
- Body Protection: A lab coat or a chemical-resistant apron is required. For scenarios with a high risk of splashing, a full chemical suit should be considered.[3][9]
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator is necessary.[9]

Engineering Controls

- Ventilation: All work with **pyrocatechol** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[9] Local exhaust ventilation is crucial to control airborne dust levels.[9]
- Eyewash Stations and Safety Showers: Facilities must be equipped with readily accessible eyewash stations and safety showers.

Handling and Storage Procedures

Handling:

- Read and understand the Safety Data Sheet (SDS) thoroughly before use.[\[7\]](#)
- Avoid all contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe dust.[\[9\]](#) Minimize dust generation and accumulation.
- Use appropriate tools to handle the solid material, avoiding direct contact.
- Wash hands thoroughly with soap and water after handling and before breaks.[\[7\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[7\]](#)
- Keep containers tightly closed when not in use.[\[6\]](#)
- Store locked up, in an area designated for toxic and corrosive substances.[\[7\]](#)[\[9\]](#)
- Protect from light and air, as the material can discolor and degrade.[\[3\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[\[7\]](#)

Emergency Procedures and First Aid

In the event of an accidental exposure, immediate and appropriate action is critical.

First-Aid Measures

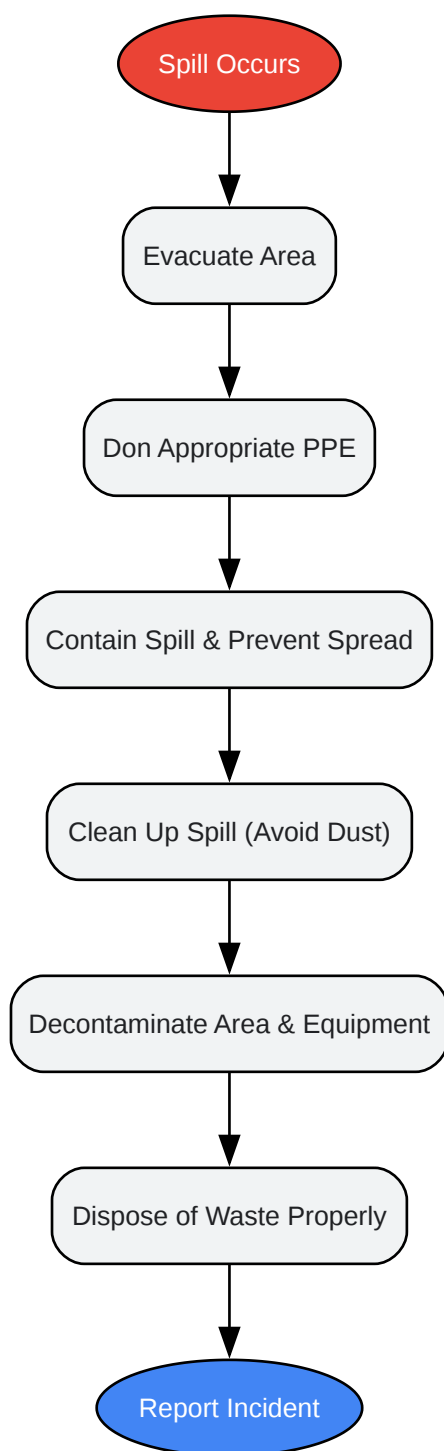
- Inhalation: Move the affected person to fresh air immediately.[\[6\]](#)[\[7\]](#) If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[6\]](#) Wash the affected area with plenty of soap and water for at least 15-30 minutes.[\[7\]](#)[\[9\]](#) Seek immediate medical attention.[\[9\]](#)

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[6][7][9] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting.[11] Rinse the mouth with water.[6] If the person is conscious, give them 10-20 crushed tablets of activated carbon mixed with water.[7] Call a poison control center or seek immediate medical attention.[3]

Accidental Release Measures

- Evacuate Personnel: Evacuate non-essential personnel from the spill area.[3]
- Ventilate the Area: Ensure adequate ventilation.
- Personal Protection: Wear appropriate PPE, including respiratory protection, before attempting to clean up the spill.[3]
- Containment and Cleanup:
 - For small spills, use appropriate tools to carefully place the spilled solid into a designated waste container.[9]
 - Avoid generating dust during cleanup.[3]
 - For large spills, dike the area to prevent spreading.[9] Use a water spray to reduce vapors if necessary.[9]
- Disposal: Dispose of the collected material in accordance with local, state, and federal regulations.[7]

Workflow for Handling a Pyrocatechol Spill



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Caption: Emergency workflow for a **pyrocatechol** spill.

Conclusion

Pyrocatechol is an invaluable chemical in various research and development fields. However, its significant toxicological properties necessitate a culture of safety and strict adherence to established protocols. By understanding its hazards, implementing robust engineering controls, consistently using appropriate personal protective equipment, and being prepared for emergencies, researchers can handle **pyrocatechol** safely and effectively. This guide serves as a comprehensive resource to support those goals, fostering a safer and more productive research environment.

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- To cite this document: BenchChem. [Pyrocatechol: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422816#pyrocatechol-cas-number-and-safety-data-sheet-information]

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